

Technical Support Center: Handling Air and Moisture Sensitive Chlorodicyclohexylphosphine

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Compound of Interest

Compound Name: Chlorodicyclohexylphosphine

Cat. No.: B095532

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This technical support center provides researchers, scientists, and drug development professionals with essential guidance for the safe and effective handling of **Chlorodicyclohexylphosphine**. Due to its air and moisture sensitivity, specific techniques are required to prevent degradation and ensure experimental success and safety.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **Chlorodicyclohexylphosphine**?

A1: **Chlorodicyclohexylphosphine** is a corrosive liquid that is highly sensitive to air and moisture.^{[1][2]} It reacts violently with water, liberating toxic gas.^[1] Contact with skin and eyes can cause severe burns.^{[2][3]} Inhalation may be fatal due to potential spasms, inflammation, and edema of the larynx and bronchi.^[2]

Q2: What are the recommended storage conditions for **Chlorodicyclohexylphosphine**?

A2: To maintain its integrity, **Chlorodicyclohexylphosphine** must be stored in a tightly sealed container under an inert atmosphere, such as argon or nitrogen.^{[1][4]} The storage area should be cool, dry, and well-ventilated, away from incompatible materials like strong oxidizing agents.^{[1][2][4]} Recommended storage temperatures are typically between 2-8°C.^{[4][5]}

Q3: What personal protective equipment (PPE) should be worn when handling this reagent?

A3: Appropriate PPE includes a flame-resistant lab coat, chemical-resistant gloves (such as nitrile), and safety glasses or a face shield.[1][6] All handling should be conducted within a chemical fume hood.[1][2]

Q4: How can I safely transfer **Chlorodicyclohexylphosphine** from the supplier bottle to my reaction vessel?

A4: Transfer of this reagent must be performed under an inert atmosphere using techniques such as a Schlenk line or inside a glovebox to prevent exposure to air and moisture.[7][8] A dry, gas-tight syringe or a cannula should be used for the transfer.[9][10] Ensure all glassware is thoroughly dried before use.[7][9][11]

Q5: What should I do in case of a small spill?

A5: In the event of a small spill, absorb the material with an inert absorbent material like vermiculite or sand.[1][2] Do not use water.[1][2] The contained spill should then be placed in a suitable, closed container for disposal.[1] Evacuate personnel from the immediate area and ensure adequate ventilation.[1]

Q6: How do I properly quench and dispose of residual **Chlorodicyclohexylphosphine** and contaminated materials?

A6: Unused or residual **Chlorodicyclohexylphosphine** should be quenched by slowly adding it to a cooled (0 °C), stirred, non-reactive solvent such as toluene, followed by the slow addition of a less reactive alcohol like isopropanol.[6] This should be done under an inert atmosphere.[6] After the initial reaction subsides, a mixture of isopropanol and water can be slowly added, followed by water.[6] The resulting mixture should be neutralized before disposal as hazardous waste.[6][12] All contaminated labware should be rinsed with an inert solvent, and the rinsate quenched in the same manner.[12]

Troubleshooting Guide

Issue	Possible Cause	Solution
Reagent appears cloudy or has solidified.	Exposure to air or moisture, leading to the formation of dicyclohexylphosphine oxide or other hydrolysis products.	The reagent has likely degraded and may not be suitable for your reaction. It is recommended to use a fresh bottle. To prevent this, always use proper inert atmosphere techniques and ensure the bottle is securely sealed after use.
Reaction fails or gives low yield.	<ol style="list-style-type: none">1. Degraded reagent due to improper handling or storage.2. Contamination of the reaction with air or moisture.	<ol style="list-style-type: none">1. Use a fresh bottle of Chlorodicyclohexylphosphine and verify its purity if possible.2. Ensure all glassware is oven-dried or flame-dried and cooled under a stream of inert gas.^{[9][11]} Use dry, degassed solvents.^[7] Check your inert gas setup for leaks.
A white solid forms around the neck of the bottle or the cap is difficult to open.	The reagent has reacted with atmospheric moisture that has seeped through the seal.	This indicates a compromised seal. If the reagent is still a clear liquid, it may be salvageable by transferring it to a new, dry Schlenk flask under an inert atmosphere. However, the purity may be compromised. Always ensure the cap is tightly sealed after each use.
Syringe or cannula becomes clogged during transfer.	Solid impurities (degradation products) are present in the reagent.	Use a fresh bottle of reagent. If that is not possible, you can attempt to filter the reagent under inert atmosphere using a cannula with a glass wool plug or a filter cannula.

Quantitative Data Summary

Property	Value	Reference
Molecular Formula	C ₁₂ H ₂₂ ClP	[13]
Molecular Weight	232.73 g/mol	[3][13]
Appearance	Colorless to pale yellow liquid	[13][14]
Density	1.054 g/mL at 25 °C	[4]
Boiling Point	165 °C at 12 mmHg	[4][13]
Flash Point	>110 °C (>230 °F)	[1][2]
Storage Temperature	2-8 °C	[4][5]

Experimental Protocols

Protocol 1: Transfer of Chlorodicyclohexylphosphine using a Syringe

Objective: To safely transfer a specific volume of **Chlorodicyclohexylphosphine** from a Sure/Seal™ bottle to a reaction flask under an inert atmosphere.

Materials:

- Schlenk flask with a rubber septum
- Sure/Seal™ bottle of **Chlorodicyclohexylphosphine**
- Dry, gas-tight syringe with a long needle
- Inert gas source (Argon or Nitrogen) with a bubbler
- Appropriate PPE (lab coat, gloves, safety glasses)

Procedure:

- Ensure the reaction flask is oven-dried and cooled under a stream of inert gas.

- Purge the dry syringe with inert gas by drawing and expelling the gas at least five times.
- Puncture the septum of the Sure/Seal™ bottle with the syringe needle.
- Carefully draw the desired volume of **Chlorodicyclohexylphosphine** into the syringe. It is advisable to draw a small amount of inert gas into the syringe on top of the liquid to act as a buffer.
- Withdraw the needle from the Sure/Seal™ bottle and quickly insert it into the septum of the reaction flask.
- Slowly dispense the liquid into the reaction flask.
- Remove the syringe and rinse it immediately with a dry, inert solvent (e.g., toluene or THF). The rinsate should be quenched appropriately.

Protocol 2: Quenching of Unused Chlorodicyclohexylphosphine

Objective: To safely neutralize residual **Chlorodicyclohexylphosphine**.

Materials:

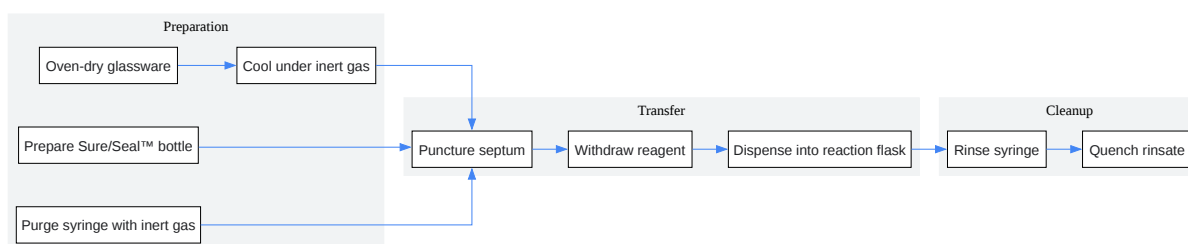
- Three-neck flask equipped with a dropping funnel, a stirrer, and an inert gas inlet
- Ice bath
- Dry, non-reactive solvent (e.g., toluene)
- Isopropanol
- Water
- Appropriate PPE

Procedure:

- Place the three-neck flask in an ice bath and purge with an inert gas.

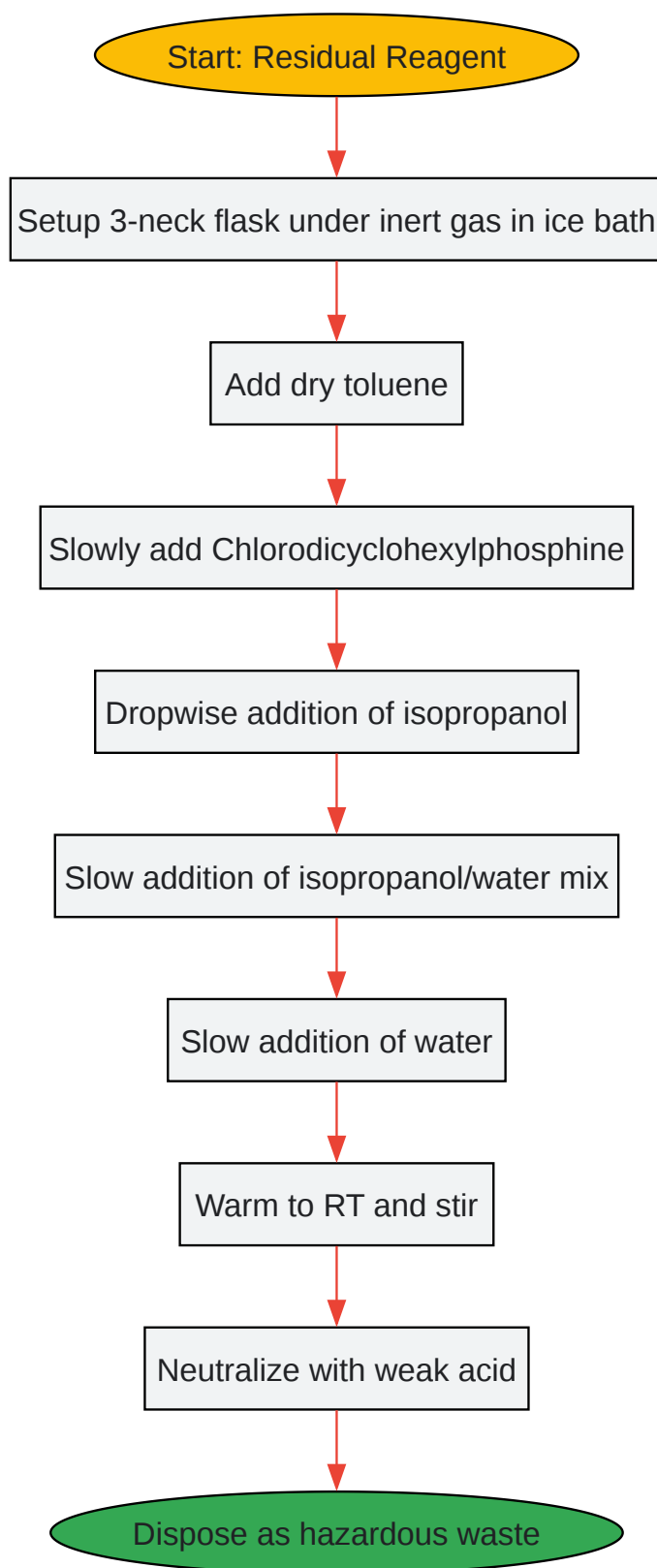
- Add a volume of dry toluene to the flask.
- Slowly add the residual **Chlorodicyclohexylphosphine** to the stirred toluene.
- Fill the dropping funnel with isopropanol.
- Add the isopropanol dropwise to the stirred solution in the flask. Control the rate of addition to manage the exotherm and gas evolution.
- Once the addition of isopropanol no longer produces a vigorous reaction, slowly add a 1:1 mixture of isopropanol/water.
- Finally, add water dropwise until no further reaction is observed.
- Allow the mixture to warm to room temperature and stir for several hours to ensure complete quenching.
- Neutralize the solution with a weak acid (e.g., citric acid) before disposing of it as hazardous waste.

Visualizations



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Caption: Workflow for transferring **Chlorodicyclohexylphosphine**.



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Caption: Logical steps for quenching **Chlorodicyclohexylphosphine**.

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